

Essential Safety and Handling Guide for Fmoc-O-methyl-D-Serine

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Compound of Interest

Compound Name: Fmoc-O-methyl-D-Ser

Cat. No.: B567204

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This guide provides crucial safety and logistical information for the handling of **Fmoc-O-methyl-D-Serine**, a key reagent in peptide synthesis. Adherence to these protocols is vital for ensuring the safety of laboratory personnel and maintaining the integrity of research outcomes. This document is intended for researchers, scientists, and drug development professionals.

Hazard Identification and Risk Assessment

Fmoc-O-methyl-D-Serine is a derivative of the amino acid serine. While specific toxicity data is limited, it should be handled with the care accorded to all laboratory chemicals. The primary risks are associated with the inhalation of dust and contact with skin or eyes. Similar Fmoc-protected amino acids are not classified as acutely toxic but may cause irritation upon contact. [1] As a fine chemical powder, it is prudent to minimize exposure.[2]

First-Aid Measures:

- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen and seek medical attention.[1][2]
- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water.[2][3]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Seek prompt medical attention.[1][2][4]

- Ingestion: Do not induce vomiting. If the person is conscious, rinse their mouth with water. Seek medical advice.[2][3]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory to prevent exposure when handling **Fmoc-O-methyl-D-Serine** in both solid and solution forms.

PPE Category	Equipment Specification	Purpose
Eye Protection	Safety goggles or a face shield conforming to EN166 or NIOSH approved standards.[1][4]	Protects against splashes and airborne particles.[1]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Gloves must be inspected prior to use.[1][4]	Prevents skin contact with the chemical.[1]
Body Protection	Laboratory coat or a chemical-resistant apron/suit.[1]	Shields skin and personal clothing from spills.[1]
Respiratory Protection	NIOSH-approved respirator (e.g., N95 for solids, or with organic vapor cartridges for solutions).[1]	Required when handling the powder outside of a chemical fume hood or when dust formation is likely.[1][3]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is critical for the safe handling of **Fmoc-O-methyl-D-Serine** from receipt to disposal.

1. Preparation and Weighing:

- Before handling, ensure all necessary PPE is worn correctly and that an emergency eyewash station and safety shower are accessible.[1]

- Perform all weighing and handling of the powder within a certified chemical fume hood or a balance enclosure to minimize inhalation risks.[1]
- Use a spatula for transferring the solid to avoid generating dust.[1]

2. Solution Preparation:

- When preparing solutions, always add the solid **Fmoc-O-methyl-D-Serine** to the solvent slowly while stirring to prevent splashing.[1]
- Work within a chemical fume hood, especially when using volatile solvents like Dimethylformamide (DMF).[1]
- Ensure the container is clearly labeled with the contents and concentration.

3. Storage:

- Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area.[3] Recommended storage for the powder is often at -20°C for long-term stability.[5]
- To prevent moisture contamination, allow the container to equilibrate to room temperature in a desiccator before opening.[6]
- Stock solutions should be prepared fresh. If storage is necessary, use anhydrous solvents and store at -20°C for short periods or -80°C for longer durations.[5][6]

Disposal Plan

All waste containing **Fmoc-O-methyl-D-Serine** must be treated as chemical waste and disposed of in accordance with federal, state, and local environmental regulations.

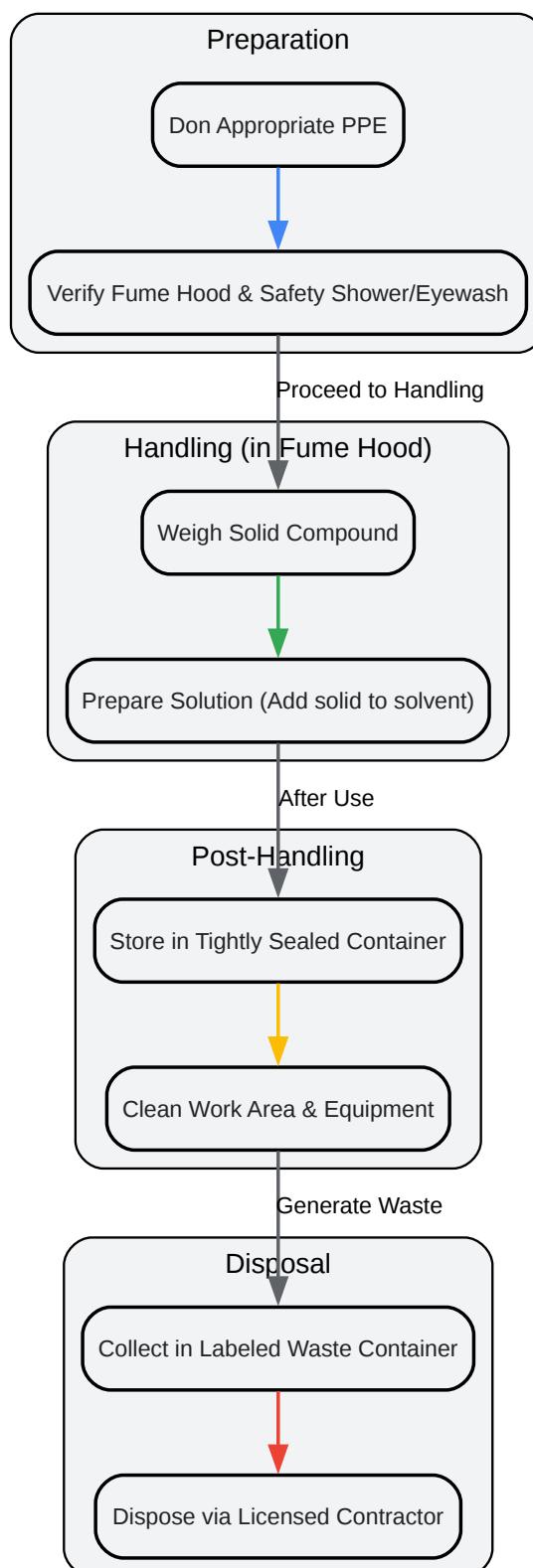
- Waste Segregation: Collect waste in a designated, labeled, and compatible container with a secure lid.
- Disposal: Offer surplus and non-recyclable solutions to a licensed disposal company. Do not let the product enter drains.

Physicochemical Data

Parameter	Value	Reference
CAS Number	874817-14-8	[7]
Molecular Formula	C ₁₉ H ₁₉ NO ₅	[7]
Molecular Weight	341.3 g/mol	[7]
Appearance	White to off-white powder	[5] [7]
Storage Conditions	Powder: -20°C for 3 years; In solvent: -80°C for 6 months, -20°C for 1 month	[5]

Visual Workflow for Safe Handling

The following diagram illustrates the standard operating procedure for safely handling **Fmoc-O-methyl-D-Serine** in a laboratory setting.

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